

A Comparative Guide to the Bioavailability of Fenofibric Acid Formulations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fenofibric Acid*

CAS No.: 42017-89-0

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For researchers, scientists, and drug development professionals, understanding the nuances of drug formulation is paramount to achieving optimal therapeutic outcomes. This guide provides an in-depth comparison of the bioavailability of different **fenofibric acid** formulations, offering insights into the physicochemical principles and experimental data that underpin their performance. **Fenofibric acid**, the active metabolite of fenofibrate, is a cornerstone in the management of dyslipidemia.^{[1][2]} However, its poor water solubility has necessitated the development of advanced formulations to enhance its absorption and bioavailability.^{[1][3][4][5]}

From Prodrug to Advanced Formulations: The Evolution of Fenofibric Acid Delivery

Fenofibrate is a prodrug that is rapidly hydrolyzed by esterases in the body to its active form, **fenofibric acid**.^{[1][2]} It is **fenofibric acid** that activates the Peroxisome Proliferator-Activated Receptor alpha (PPAR α), leading to beneficial changes in lipid metabolism.^{[1][2]} The primary challenge with early fenofibrate formulations was its lipophilic nature and poor water solubility, resulting in low and variable absorption that was highly dependent on administration with food.^{[1][4][6]} To overcome this, several advanced formulations have been developed, each with distinct bioavailability profiles.

The evolution of these formulations has focused on increasing the drug's surface area and solubility to improve its dissolution and subsequent absorption in the gastrointestinal tract.[1][4][5][7] This has led to the development of micronized, nanoparticle, and choline salt formulations, each representing a significant step forward in optimizing the delivery of **fenofibric acid**. [1][4][5][7][8]

Comparative Pharmacokinetics: A Data-Driven Analysis

The bioavailability of a drug is a critical pharmacokinetic parameter that reflects the rate and extent to which the active ingredient is absorbed from a drug product and becomes available at the site of action. It is typically assessed by measuring the area under the plasma concentration-time curve (AUC) and the maximum plasma concentration (C_{max}). [9]

Impact of Formulation Technology on Bioavailability

The different formulations of **fenofibric acid** exhibit distinct pharmacokinetic profiles, primarily due to differences in particle size and solubility. [8][10][11]

- **Micronized Formulations:** By reducing the particle size of the drug, micronization increases the surface area available for dissolution, leading to improved bioavailability compared to older, non-micronized forms. [4][7][8] However, the absorption of micronized fenofibrate is still significantly influenced by the presence of food. [8]
- **Nanoparticle Formulations:** Nanotechnology further reduces the particle size to the sub-micron level, dramatically increasing the surface area and dissolution rate. [10][12] This results in higher bioavailability and allows for lower doses to achieve the same therapeutic effect as micronized formulations. [8][10][12] A key advantage of nanoparticle formulations is that their absorption is largely independent of food intake, offering greater dosing flexibility. [6][7][8]
- **Choline Fenofibrate (Fenofibric Acid Choline Salt):** This formulation represents a different approach by creating a hydrophilic choline salt of **fenofibric acid**. [1][4][5][7][11][13] This significantly improves the drug's solubility and allows for consistent absorption throughout the gastrointestinal tract, irrespective of meals. [4][5][6][7][11] Choline fenofibrate has the highest bioavailability among the currently marketed formulations. [4][5][7][11]

- Enteric-Coated Tablets: An enteric-coated tablet formulation of **fenofibric acid** has been shown to have higher bioavailability compared to a capsule formulation, even at a lower dose.[\[3\]](#)[\[14\]](#)

The following table summarizes the key pharmacokinetic parameters for different **fenofibric acid** formulations, providing a clear comparison of their relative bioavailability.

Formulation	Key Features	Impact on Bioavailability	Food Effect
Non-micronized	Larger particle size	Low and variable	High (requires administration with food) [4] [6] [7]
Micronized	Reduced particle size (micrometer range)	Improved compared to non-micronized	Moderate (absorption enhanced with food) [8]
Nanoparticle	Significantly reduced particle size (nanometer range)	High, allows for lower doses	Minimal (can be taken with or without food) [6] [7] [8]
Choline Fenofibrate	Hydrophilic choline salt	Highest bioavailability	Minimal (can be taken with or without food) [4] [5] [6] [7] [11]
Enteric-Coated Tablet	Delayed release	Higher than capsule formulation	Can be taken with or without food [3] [14]

Dose Equivalence: It is crucial to note that due to these differences in bioavailability, different formulations are not equivalent on a milligram-to-milligram basis.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#) For instance, a 145 mg dose of a nanoparticle fenofibrate formulation has been shown to be bioequivalent to a 105 mg dose of **fenofibric acid**.[\[1\]](#)[\[7\]](#)[\[15\]](#)[\[16\]](#)

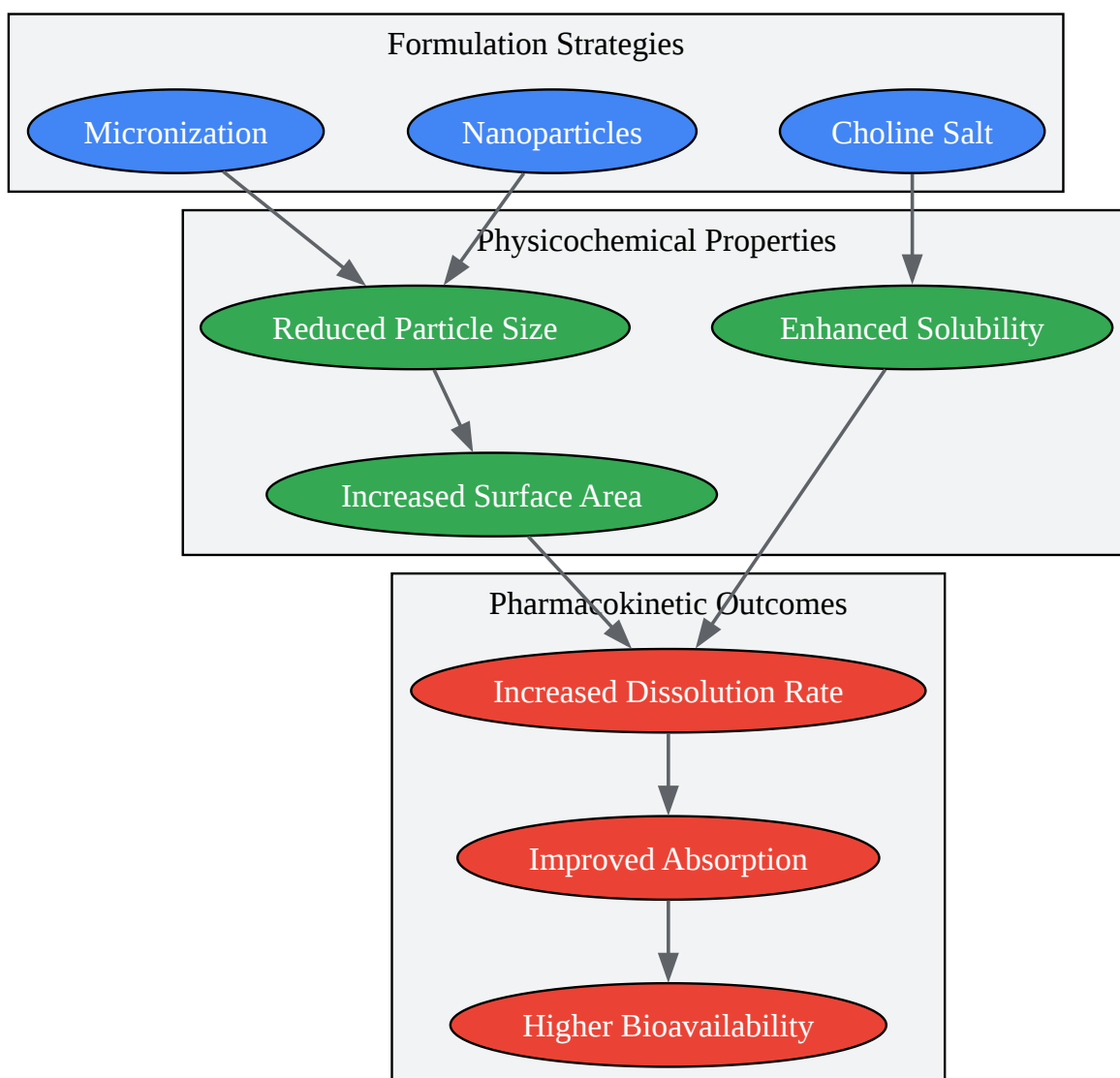
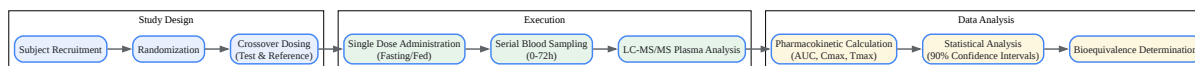
Experimental Protocol: Assessing Bioavailability in a Clinical Setting

The determination of bioavailability and the establishment of bioequivalence between different formulations are guided by rigorous experimental protocols. A typical single-dose, crossover bioequivalence study is outlined below.[\[1\]](#)[\[17\]](#)

Study Design and Methodology

- **Subject Recruitment:** A cohort of healthy volunteers is enrolled in the study.[\[18\]](#)[\[17\]](#)
- **Study Design:** A randomized, two-period, two-sequence crossover design is commonly employed.[\[3\]](#)[\[17\]](#) This means that each subject receives both the test and reference formulations in a random order, with a washout period in between.
- **Dosing:** A single oral dose of the test and reference formulations is administered to the subjects under either fasting or fed conditions.[\[18\]](#)[\[15\]](#)
- **Blood Sampling:** Serial blood samples are collected from each subject at predefined time points over a period of 72 hours post-dose.[\[18\]](#)[\[15\]](#)[\[17\]](#)
- **Plasma Analysis:** The concentration of **fenofibric acid** in the plasma samples is quantified using a validated analytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[17\]](#)[\[19\]](#)
- **Pharmacokinetic Analysis:** The collected plasma concentration-time data is used to calculate key pharmacokinetic parameters, including:
 - **AUC (Area Under the Curve):** Represents the total drug exposure over time.[\[9\]](#)[\[20\]](#)
 - **Cmax (Maximum Concentration):** The peak plasma concentration of the drug.[\[9\]](#)[\[20\]](#)
 - **Tmax (Time to Maximum Concentration):** The time at which Cmax is reached.[\[9\]](#)[\[20\]](#)
- **Statistical Analysis:** The 90% confidence intervals for the ratio of the geometric means (test/reference) of AUC and Cmax are calculated. For two products to be considered bioequivalent, these confidence intervals must fall within the range of 80% to 125%.[\[15\]](#)[\[17\]](#)

Visualizing the Bioavailability Assessment Workflow



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Caption: Impact of formulation on bioavailability.

Conclusion: Tailoring Treatment Through Formulation Science

The evolution of **fenofibric acid** formulations is a testament to the power of pharmaceutical sciences in overcoming the challenges posed by poorly soluble drugs. For researchers and drug development professionals, a thorough understanding of the relationship between a drug's physicochemical properties, its formulation, and its in vivo performance is essential. The choice of a particular **fenofibric acid** formulation can have significant clinical implications, influencing dosing, food-dependency, and ultimately, patient adherence and therapeutic efficacy. As formulation technologies continue to advance, we can anticipate even more sophisticated drug delivery systems that further optimize the therapeutic potential of established molecules like **fenofibric acid**.

References

- Absolute oral bioavailability of **fenofibric acid** and choline fenofibrate in rats determined by ultra-performance liquid chromatography tandem mass spectrometry. PubMed. Available from: [\[Link\]](#)
- What is the difference between fenofibrate (Fenofibrate) micronized and nanocrystalized formulations?. Dr.Oracle. Available from: [\[Link\]](#)
- The effects of food on the bioavailability of fenofibrate administered orally in healthy volunteers via sustained-release capsule. PubMed. Available from: [\[Link\]](#)
- Safety and pharmacokinetic comparison between **fenofibric acid** 135 mg capsule and 110 mg enteric-coated tablet in healthy volunteers. PMC - NIH. Available from: [\[Link\]](#)
- How does nanocrystalized fenofibrate differ from regular micronized fenofibrate?. Dr.Oracle. Available from: [\[Link\]](#)
- Comparison of Pharmacokinetics of Two Fenofibrate Tablet Formulations in Healthy Human Subjects. Available from: [\[Link\]](#)
- Safety and pharmacokinetic comparison between **fenofibric acid** 135 mg capsule and 110 mg enteric-coated tablet in healthy volunteers. Semantic Scholar. Available from: [\[Link\]](#)

- A Review of Currently Available Fenofibrate and **Fenofibric Acid** Formulations. PMC - NIH. Available from: [\[Link\]](#)
- A Review and Comparison of Fenofibrate and **Fenofibric Acid** Formulations Available in the United States. Philadelphia College of Osteopathic Medicine (PCOM) Research Portal. Available from: [\[Link\]](#)
- Single-dose bioequivalence of 105-mg **fenofibric acid** tablets versus 145-mg fenofibrate tablets under fasting and fed conditions: a report of two phase I, open-label, single-dose, randomized, crossover clinical trials. PubMed. Available from: [\[Link\]](#)
- Comparative In Vitro and In Vivo Evaluation of **Fenofibric Acid** as an Antihyperlipidemic Drug. Available from: [\[Link\]](#)
- A Review of Currently Available Fenofibrate and **Fenofibric Acid** Formulations. Ling, H. Available from: [\[Link\]](#)
- The Effects of Food on the Bioavailability of Fenofibrate Administered Orally in Healthy Volunteers via Sustained-Release Capsule. ResearchGate. Available from: [\[Link\]](#)
- Is nano crystallized fenofibrate (fenofibrate) more effective than micronized fenofibrate (fenofibrate) for lowering elevated triglycerides (hypertriglyceridemia)?. Dr.Oracle. Available from: [\[Link\]](#)
- Pharmacokinetic evaluation of oral fenofibrate nanosuspensions and SLN in comparison to conventional suspensions of micronized drug. PubMed. Available from: [\[Link\]](#)
- Dissolution parameters (DE60) of **fenofibric acid** from three formulations at six conditions.. ResearchGate. Available from: [\[Link\]](#)
- **Fenofibric Acid**: Package Insert / Prescribing Info / MOA. Drugs.com. Available from: [\[Link\]](#)
- Comparison of Pharmacokinetics of Two Fenofibrate Tablet Formulations in Healthy Human Subjects. ResearchGate. Available from: [\[Link\]](#)
- Comparative In Vitro and In Vivo Evaluation of **Fenofibric Acid** as an Antihyperlipidemic Drug. Available from: [\[Link\]](#)

- A review of currently available fenofibrate and **fenofibric acid** formulations. ResearchGate. Available from: [\[Link\]](#)
- Recent Options and Techniques to Assess Improved Bioavailability: In Vitro and Ex Vivo Methods. PubMed Central. Available from: [\[Link\]](#)
- Enhanced oral bioavailability of fenofibrate using polymeric nanoparticulated systems: physicochemical characterization and in vivo investigation. NIH. Available from: [\[Link\]](#)
- **Fenofibric Acid**/Fenofibrate Monograph for Professionals. Drugs.com. Available from: [\[Link\]](#)
- A Review of Currently Available Fenofibrate and **Fenofibric Acid** Formulations. Available from: [\[Link\]](#)
- Should fenofibrate be taken with food?. Dr.Oracle. Available from: [\[Link\]](#)
- ORAL BIOAVAILABILITY & BIOEQUIVALENCE STUDY OF **FENOFIBRIC ACID**. ijarw. Available from: [\[Link\]](#)
- determining oral bioavailability from AUC data. YouTube. Available from: [\[Link\]](#)
- The Bioavailability of Drugs—The Current State of Knowledge. MDPI. Available from: [\[Link\]](#)
- Drug Bioavailability. MSD Manual Professional Edition. Available from: [\[Link\]](#)
- Abbott Laboratories Receives FDA Approval for TRILIPIX(TM) (**fenofibric acid**). Available from: [\[Link\]](#)
- A Review of Currently Available Fenofibrate and **Fenofibric Acid** Formulations. Semantic Scholar. Available from: [\[Link\]](#)
- How to Conduct a Bioavailability Assessment?. Creative Bioarray. Available from: [\[Link\]](#)
- TRICOR (fenofibrate) Tablet, for oral use. accessdata.fda.gov. Available from: [\[Link\]](#)
- Contains Nonbinding Recommendations Guidance on Fenofibrate This guidance represents the Food and Drug Administration's (FDA's). accessdata.fda.gov. Available from: [\[Link\]](#)

- Dissolution Model Development: Formulation Effects and Filter Complications. Available from: [\[Link\]](#)
- Comparison of efficacy and safety of choline fenofibrate (**fenofibric acid**) to micronized fenofibrate in patients of mixed dyslipidemia: A randomized, open-label, multicenter clinical trial in Indian population. PMC - NIH. Available from: [\[Link\]](#)
- The Influence of Fed State Lipolysis Inhibition on the Intraluminal Behaviour and Absorption of Fenofibrate from a Lipid-Based Formulation. NIH. Available from: [\[Link\]](#)
- **Fenofibric Acid**. PubChem. Available from: [\[Link\]](#)
- (PDF) Dissolution enhancement and physicochemical characterization of **fenofibric acid** in surface solid dispersion with croscarmellose sodium. ResearchGate. Available from: [\[Link\]](#)
- Sustained-Release Solid Dispersions of Fenofibrate for Simultaneous Enhancement of the Extent and Duration of Drug Exposure. MDPI. Available from: [\[Link\]](#)
- USP performance test conditions, dissolution, for fenofibrate capsules.... ResearchGate. Available from: [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Safety and pharmacokinetic comparison between fenofibric acid 135 mg capsule and 110 mg enteric-coated tablet in healthy volunteers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. A Review of Currently Available Fenofibrate and Fenofibric Acid Formulations | Ling | Cardiology Research [cardiologyres.org]
- 5. researchgate.net [researchgate.net]

- 6. droracle.ai [droracle.ai]
- 7. A Review of Currently Available Fenofibrate and Fenofibric Acid Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 8. droracle.ai [droracle.ai]
- 9. Drug Bioavailability - Clinical Pharmacology - MSD Manual Professional Edition [msdmanuals.com]
- 10. droracle.ai [droracle.ai]
- 11. researchprofiles.library.pcom.edu [researchprofiles.library.pcom.edu]
- 12. droracle.ai [droracle.ai]
- 13. Comparison of efficacy and safety of choline fenofibrate (fenofibric acid) to micronized fenofibrate in patients of mixed dyslipidemia: A randomized, open-label, multicenter clinical trial in Indian population - PMC [pmc.ncbi.nlm.nih.gov]
- 14. [PDF] Safety and pharmacokinetic comparison between fenofibric acid 135 mg capsule and 110 mg enteric-coated tablet in healthy volunteers | Semantic Scholar [semanticscholar.org]
- 15. Single-dose bioequivalence of 105-mg fenofibric acid tablets versus 145-mg fenofibrate tablets under fasting and fed conditions: a report of two phase I, open-label, single-dose, randomized, crossover clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Comparative In Vitro and In Vivo Evaluation of Fenofibric Acid as an Antihyperlipidemic Drug - PMC [pmc.ncbi.nlm.nih.gov]
- 17. daneshyari.com [daneshyari.com]
- 18. The effects of food on the bioavailability of fenofibrate administered orally in healthy volunteers via sustained-release capsule - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Absolute oral bioavailability of fenofibric acid and choline fenofibrate in rats determined by ultra-performance liquid chromatography tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to the Bioavailability of Fenofibric Acid Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672517/docs#a-comparative-guide-to-the-bioavailability-of-fenofibric-acid-formulations]

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